

Essential Safety and Operational Guide for Handling Ovalicin ("Angiostat")

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Compound of Interest

Compound Name: Angiostat

Cat. No.: B1168228

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical information for the handling and disposal of Ovalicin, a potent angiogenesis inhibitor. The following procedural guidance is intended to ensure the safe and effective use of this compound in a laboratory setting.

Personal Protective Equipment (PPE) and Handling

Given that "**Angiostat**" is identified as Ovalicin (CAS 121938-23-6), a potent angiogenesis inhibitor, it is imperative to handle this compound with appropriate caution to minimize exposure. The following personal protective equipment is recommended for all procedures involving Ovalicin in solid or solution form.

PPE Category	Item	Specification	Rationale
Hand Protection	Nitrile Gloves	Double-gloving recommended.	Prevents skin contact with the compound. Double-gloving provides an extra layer of protection in case of a breach in the outer glove.
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 certified.	Protects eyes from splashes or airborne particles of the compound.
Body Protection	Laboratory Coat	Fully buttoned.	Prevents contamination of personal clothing.
Respiratory Protection	N95 Respirator or higher	NIOSH-approved.	Recommended when handling the solid compound to prevent inhalation of airborne particles.

Handling Procedures:

- **Ventilation:** Handle Ovalicin in a well-ventilated area, preferably within a chemical fume hood, especially when working with the solid form or preparing stock solutions.
- **Avoid Dust Formation:** When working with powdered Ovalicin, handle it carefully to avoid generating dust.
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where Ovalicin is handled. Wash hands thoroughly after handling.

Emergency Procedures

First Aid Measures:

- **Inhalation:** If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- **Skin Contact:** In case of skin contact, immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Eye Contact:** In case of eye contact, rinse immediately with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **Ingestion:** If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spill Response:

- **Small Spills (Solid):** Gently sweep up the material, avoiding dust generation. Place in a sealed, labeled container for disposal.
- **Small Spills (Liquid):** Absorb with an inert material (e.g., sand, vermiculite) and place in a sealed, labeled container for disposal.
- **Large Spills:** Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and follow the procedures for small spills. Prevent the material from entering drains or waterways.

Disposal Plan

All waste materials contaminated with Ovalicin should be treated as hazardous chemical waste.

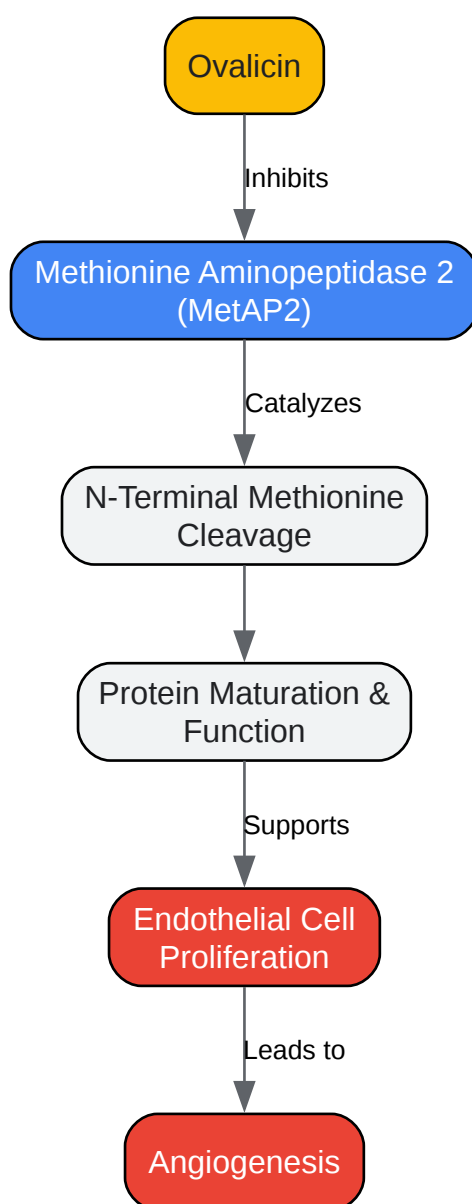
- **Solid Waste:** Collect solid Ovalicin waste and any contaminated consumables (e.g., weigh boats, pipette tips) in a clearly labeled, sealed container.
- **Liquid Waste:** Collect liquid waste containing Ovalicin in a clearly labeled, sealed, and leak-proof container.
- **Disposal Route:** Dispose of all Ovalicin waste in accordance with local, state, and federal regulations for hazardous chemical waste. Consult your institution's Environmental Health

and Safety (EHS) department for specific guidelines.

Mechanism of Action and Experimental Workflow

Ovalicin is a potent, irreversible inhibitor of Methionine Aminopeptidase 2 (MetAP2).^{[1][2][3][4][5][6][7]} This enzyme is crucial for the post-translational processing of proteins by cleaving the N-terminal methionine. Inhibition of MetAP2 in endothelial cells leads to cell cycle arrest and the suppression of proliferation, thereby inhibiting angiogenesis.^{[1][2][4][5][6]}

Signaling Pathway of Ovalicin Action



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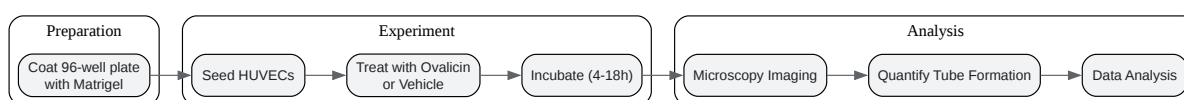
Caption: Mechanism of action of Ovalicin in inhibiting angiogenesis.

Experimental Protocol: In Vitro Angiogenesis Assay (Tube Formation)

This protocol outlines a common method to assess the anti-angiogenic effects of Ovalicin using an in vitro tube formation assay with Human Umbilical Vein Endothelial Cells (HUVECs).

- Preparation of Matrigel:
 - Thaw Matrigel on ice overnight at 4°C.
 - Pipette 50 μ L of Matrigel into each well of a pre-chilled 96-well plate.
 - Incubate the plate at 37°C for 30-60 minutes to allow the Matrigel to solidify.
- Cell Seeding and Treatment:
 - Harvest HUVECs and resuspend them in complete endothelial cell growth medium.
 - Seed 1×10^4 HUVECs into each Matrigel-coated well.
 - Treat the cells with varying concentrations of Ovalicin (e.g., 0.1, 1, 10, 100 nM) or a vehicle control (e.g., DMSO).
- Incubation and Visualization:
 - Incubate the plate at 37°C in a humidified atmosphere with 5% CO₂ for 4-18 hours.
 - Monitor the formation of capillary-like structures (tubes) using a microscope.
 - Capture images of the tube networks in each well.
- Quantification:

- Quantify the extent of tube formation by measuring parameters such as total tube length, number of junctions, and number of loops using image analysis software (e.g., ImageJ with the Angiogenesis Analyzer plugin).
- Data Analysis:
 - Compare the quantitative data from the Ovalicin-treated groups to the vehicle control to determine the dose-dependent inhibitory effect on tube formation.



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Caption: Workflow for an in vitro tube formation assay with Ovalicin.

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References

1. Methionine aminopeptidase (type 2) is the common target for angiogenesis inhibitors AGM-1470 and ovalicin - PubMed [pubmed.ncbi.nlm.nih.gov]
2. researchgate.net [researchgate.net]
3. A Single Amino Acid Residue Defines the Difference in Ovalicin Sensitivity between Type I and II Methionine Aminopeptidases - PMC [pmc.ncbi.nlm.nih.gov]
4. pnas.org [pnas.org]
5. Molecular recognition of angiogenesis inhibitors fumagillin and ovalicin by methionine aminopeptidase 2 - PMC [pmc.ncbi.nlm.nih.gov]
6. researchgate.net [researchgate.net]

- 7. Discovery of natural product ovalicin sensitive type 1 methionine aminopeptidases: molecular and structural basis - PubMed [pubmed.ncbi.nlm.nih.gov]
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